

"Isotetrandrine N2'-oxide as a metabolite of isotetrandrine"

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Compound of Interest

Compound Name: *Isotetrandrine N2'-oxide*

Cat. No.: *B15588266*

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The Metabolism of Isotetrandrine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isotetrandrine, a bis-benzylisoquinoline alkaloid, has garnered significant interest within the scientific community for its potential therapeutic applications. A thorough understanding of its metabolic fate is crucial for further drug development, enabling the assessment of its pharmacokinetic profile, potential drug-drug interactions, and overall safety. This technical guide provides an in-depth summary of the current scientific knowledge regarding the metabolism of isotetrandrine, with a particular focus on its identified metabolites.

Contrary to the specific inquiry regarding **isotetrandrine N2'-oxide** as a metabolite, extensive review of the peer-reviewed literature indicates that **isotetrandrine N2'-oxide** has not been reported as a metabolite of isotetrandrine. Instead, scientific studies have identified several other key metabolites formed through processes such as N-demethylation and oxidation. **Isotetrandrine N2'-oxide** is, however, recognized as a naturally occurring compound isolated from various plant species.

This guide will detail the established metabolic pathways of isotetrandrine, present quantitative data from in vitro studies, and outline the experimental protocols used to identify and quantify

its metabolites. Furthermore, it will provide information on the distinct entity, **isotetrandrine N2'-oxide**.

In Vitro Metabolism of Isotetrandrine

The primary investigation into the metabolism of isotetrandrine was conducted using a rat hepatic S9 fraction, which contains a mixture of cytosolic and microsomal enzymes responsible for drug metabolism. This seminal study provides the foundation of our current understanding.

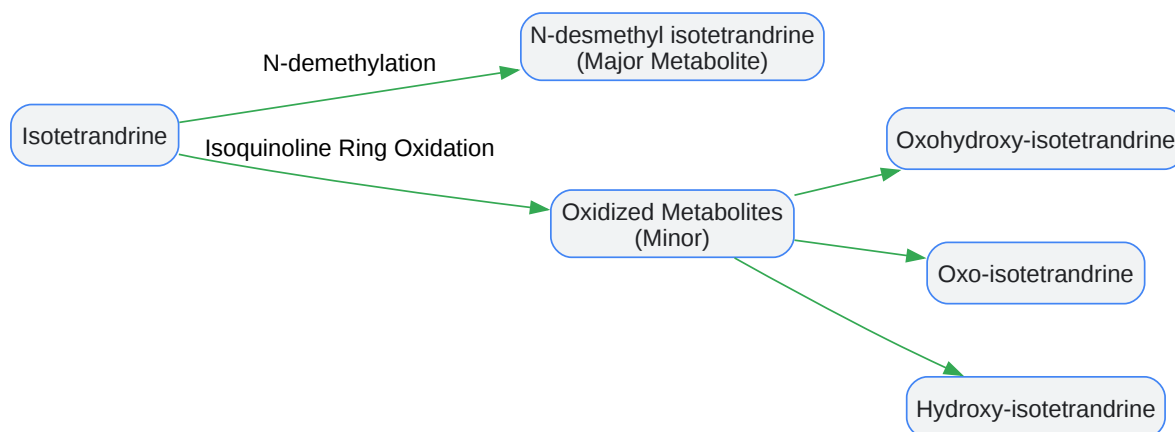
[\[1\]](#)[\[2\]](#)

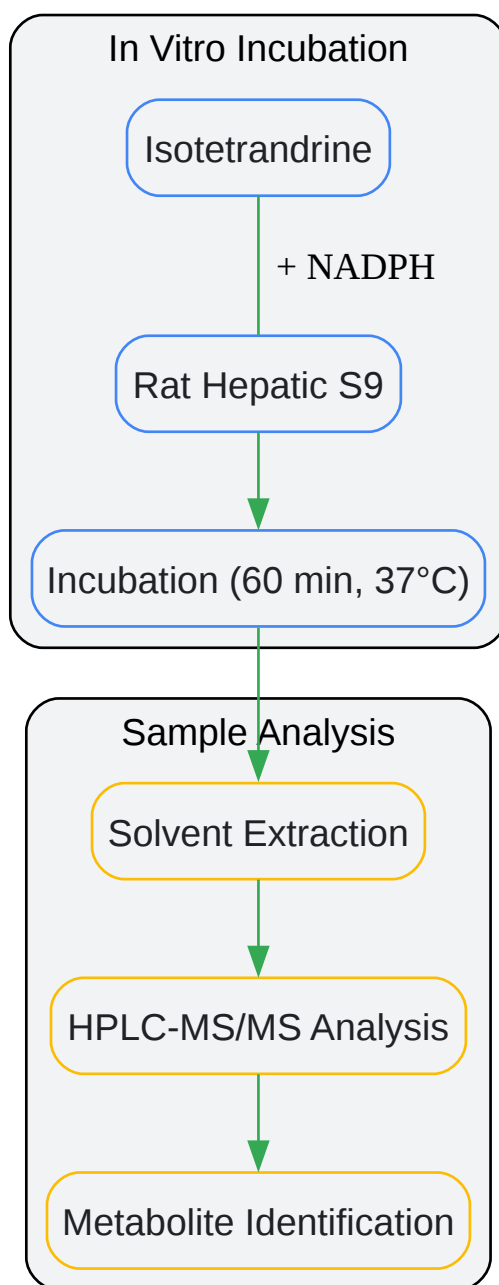
Table 1: Summary of Isotetrandrine Metabolites Identified in Rat Hepatic S9 Fraction[\[1\]](#)[\[2\]](#)

Metabolite	Metabolic Pathway	Percentage of Sample (%)
N-desmethyl isotetrandrine	N-demethylation	~16
Hydroxy-isotetrandrine	Isoquinoline ring oxidation	~6
Oxo-isotetrandrine	Isoquinoline ring oxidation	~7
Oxohydroxy-isotetrandrine	Isoquinoline ring oxidation	~7
Unchanged isotetrandrine	-	~63

Metabolic Pathways of Isotetrandrine

The metabolism of isotetrandrine in the rat hepatic system primarily proceeds via two distinct pathways: N-demethylation and oxidation of the isoquinoline ring.[\[1\]](#)[\[2\]](#) N-demethylation results in the formation of the major metabolite, N-desmethyl isotetrandrine. The oxidation pathway yields three minor metabolites: hydroxy-isotetrandrine, oxo-isotetrandrine, and oxohydroxy-isotetrandrine.[\[1\]](#)[\[2\]](#)





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References

- 1. In-vitro metabolism of isotetrandrine, a bisbenzylisoquinoline alkaloid, in rat hepatic S9 fraction by high-performance liquid chromatography-atmospheric pressure ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.cn [medchemexpress.cn]
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